

# solubility of 1-Benzoyl-3-phenyl-2-thiourea in different solvents

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## Compound of Interest

Compound Name: 1-Benzoyl-3-phenyl-2-thiourea

Cat. No.: B1213829

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## An In-depth Technical Guide on the Solubility of 1-Benzoyl-3-phenyl-2-thiourea

For researchers, scientists, and drug development professionals, understanding the solubility of a compound is a critical first step in its potential application. This technical guide provides a detailed overview of the solubility of **1-Benzoyl-3-phenyl-2-thiourea** (BPTU), including available quantitative data, and outlines standard experimental protocols for solubility determination.

## Physicochemical Properties of 1-Benzoyl-3-phenyl-2-thiourea

**1-Benzoyl-3-phenyl-2-thiourea** is a solid crystalline compound. A general observation is that it is insoluble in water.

## Quantitative Solubility Data

The available quantitative solubility data for **1-Benzoyl-3-phenyl-2-thiourea** in common organic solvents is currently limited. The following table summarizes the known solubility values.

Solvent	Solubility	Temperature
Dimethyl Sulfoxide (DMSO)	> 50 mg/mL[1]	Not Specified
Ethanol	≤ 8 mg/mL[1]	Not Specified
Water	Insoluble[2]	Not Specified

## Experimental Protocols for Solubility Determination

Precise and reproducible solubility data is essential for various stages of research and development. The following are detailed methodologies for key experiments to determine the solubility of a compound like **1-Benzoyl-3-phenyl-2-thiourea**.

### Shake-Flask Method for Equilibrium Solubility

The shake-flask method is a widely recognized and reliable technique for determining the equilibrium solubility of a compound.

Principle: An excess amount of the solid compound is agitated in a specific solvent for a prolonged period until equilibrium is reached between the undissolved solid and the dissolved solute. The concentration of the dissolved compound in the saturated solution is then measured.

Apparatus and Materials:

- Conical flasks or vials with stoppers
- Orbital shaker with temperature control
- Analytical balance
- Filtration device (e.g., syringe filters)
- Apparatus for concentration analysis (e.g., UV-Vis spectrophotometer, HPLC)
- **1-Benzoyl-3-phenyl-2-thiourea**
- Selected solvents

#### Procedure:

- Add an excess amount of **1-Benzoyl-3-phenyl-2-thiourea** to a series of flasks, each containing a known volume of a different solvent. An excess of the solid should be visible at the bottom of the flask to ensure a saturated solution.
- Seal the flasks to prevent solvent evaporation.
- Place the flasks in an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C) and agitation speed.
- Agitate the flasks for a sufficient time to reach equilibrium. This can range from 24 to 72 hours, depending on the compound and solvent system. It is advisable to take samples at different time points (e.g., 24, 48, and 72 hours) to confirm that equilibrium has been reached (i.e., the concentration of the solute in solution is constant).
- After reaching equilibrium, allow the flasks to stand to let the undissolved solid settle.
- Carefully withdraw a sample from the supernatant and immediately filter it using a syringe filter to remove any undissolved particles.
- Analyze the concentration of **1-Benzoyl-3-phenyl-2-thiourea** in the filtrate using a validated analytical method, such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC).
- The determined concentration represents the equilibrium solubility of the compound in that solvent at the specified temperature.

## Gravimetric Method

The gravimetric method is a straightforward technique for determining solubility, particularly for non-volatile solutes.

Principle: A known volume of the saturated solution is evaporated to dryness, and the mass of the remaining solid solute is measured.

#### Apparatus and Materials:

- Saturated solution prepared as in the shake-flask method
- Volumetric pipette
- Pre-weighed evaporation dish
- Oven or desiccator
- Analytical balance

#### Procedure:

- Prepare a saturated solution of **1-Benzoyl-3-phenyl-2-thiourea** in a chosen solvent and filter it to remove any undissolved solid.
- Accurately pipette a known volume of the clear, saturated filtrate into a pre-weighed evaporation dish.
- Carefully evaporate the solvent in a well-ventilated area or under a fume hood. Gentle heating may be applied if the compound is thermally stable.
- Once the solvent has evaporated, place the dish in an oven at a temperature below the compound's melting point to remove any residual solvent.
- Cool the dish in a desiccator to room temperature and weigh it on an analytical balance.
- Repeat the drying and weighing steps until a constant mass is obtained.
- The solubility is calculated from the mass of the solid residue and the volume of the solution used.

## UV-Vis Spectrophotometric Method

This method is suitable for compounds that have a chromophore and absorb light in the UV-Vis spectrum.

Principle: The concentration of the solute in a saturated solution is determined by measuring its absorbance at a specific wavelength and using a calibration curve.

#### Apparatus and Materials:

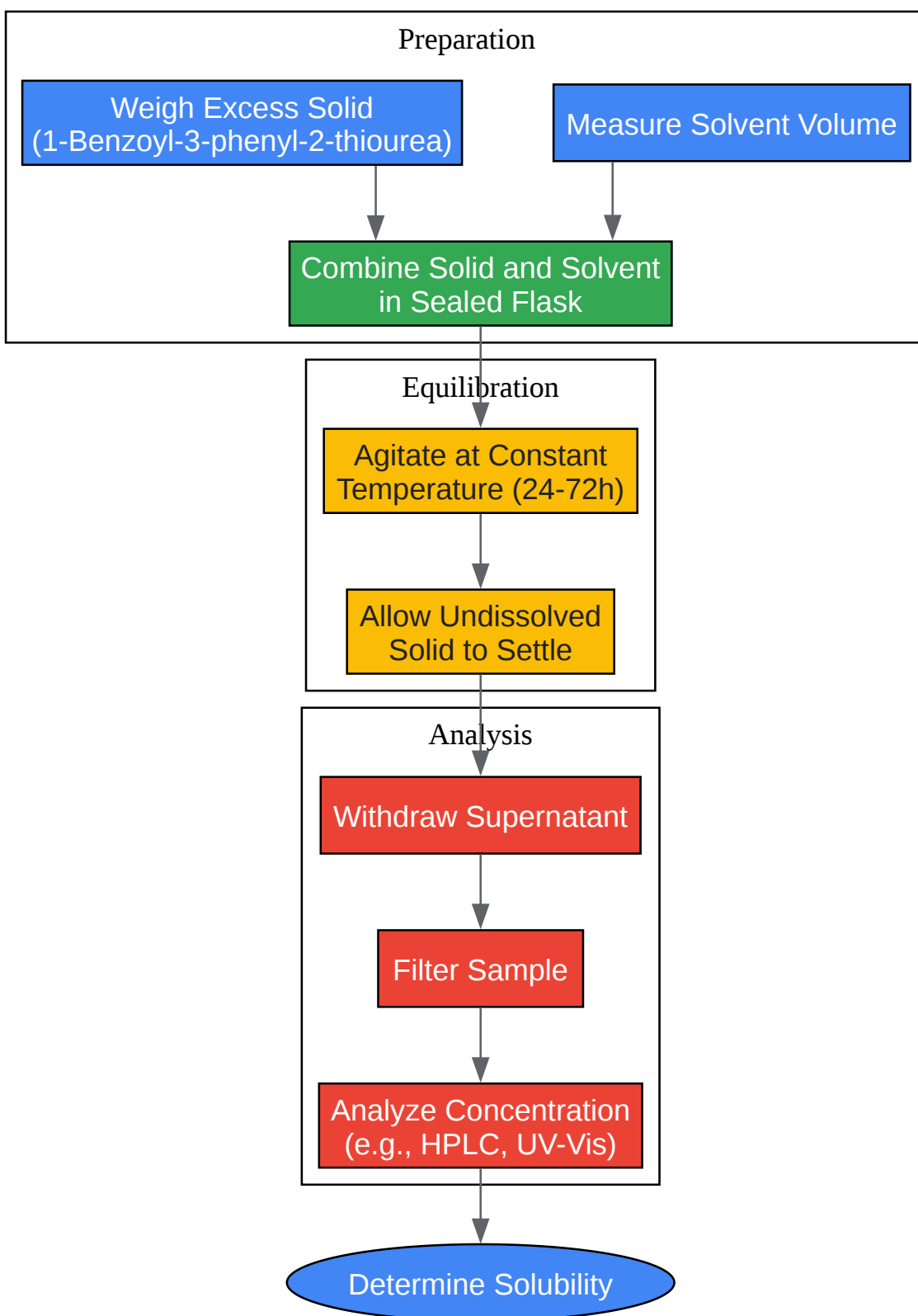
- UV-Vis spectrophotometer
- Quartz or glass cuvettes
- Saturated solution prepared as in the shake-flask method
- Volumetric flasks and pipettes for dilutions
- Pure solvent for blank and dilutions

#### Procedure:

- Determine the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) of **1-Benzoyl-3-phenyl-2-thiourea** in the chosen solvent by scanning a dilute solution over a range of wavelengths.
- Prepare a series of standard solutions of known concentrations of the compound in the same solvent.
- Measure the absorbance of each standard solution at the  $\lambda_{\text{max}}$  and construct a calibration curve by plotting absorbance versus concentration.
- Prepare a saturated solution of **1-Benzoyl-3-phenyl-2-thiourea** and filter it.
- Dilute the saturated filtrate with the solvent to a concentration that falls within the linear range of the calibration curve.
- Measure the absorbance of the diluted sample at the  $\lambda_{\text{max}}$ .
- Use the calibration curve to determine the concentration of the diluted sample and then calculate the concentration of the original saturated solution, which represents its solubility.

## Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of **1-Benzoyl-3-phenyl-2-thiourea**.



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